

# Illustrative Template: Biological Role and Function of MTBP

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: TMCB

Cat. No.: B1194547

[Get Quote](#)

This guide explores the multifaceted role of the Mdm2-binding protein (MTBP) in cellular processes and its implications in oncogenesis.

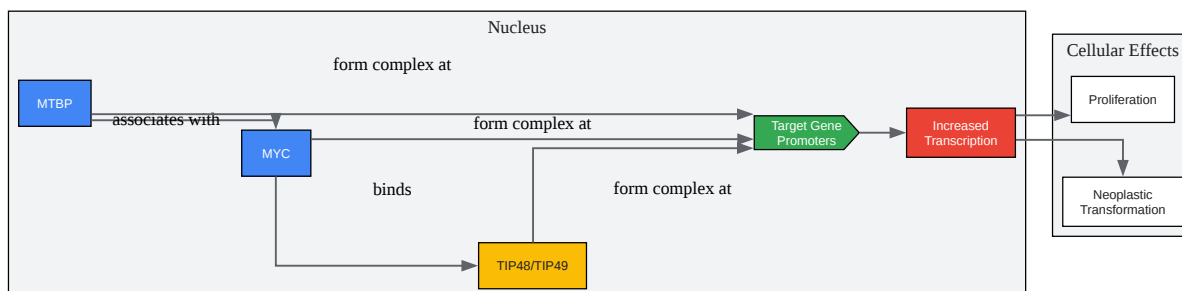
## Introduction to MTBP

Mdm2-binding protein (MTBP) was first identified through its interaction with Mdm2, a key negative regulator of the p53 tumor suppressor.<sup>[1]</sup> However, subsequent research has revealed that its primary functions are independent of Mdm2 regulation. MTBP is now recognized as an oncogenic protein that plays a crucial role in cell proliferation and transformation, largely through its interaction with the MYC proto-oncogene.<sup>[1][2]</sup>

## Molecular Interactions and Signaling Pathways

MTBP is a key component of a transcriptional protein complex that includes MYC and the cofactors TIP48 and TIP49.<sup>[1]</sup> This interaction is critical for MYC-induced cellular transformation.

The interaction between MTBP and MYC enhances the transcriptional activation of MYC target genes, which are involved in cell proliferation and metabolism. This leads to increased cell growth and division, contributing to tumor development.<sup>[1][2]</sup>



[Click to download full resolution via product page](#)

Caption: MTBP interacts with MYC and TIP48/49 to promote gene transcription.

## Quantitative Data

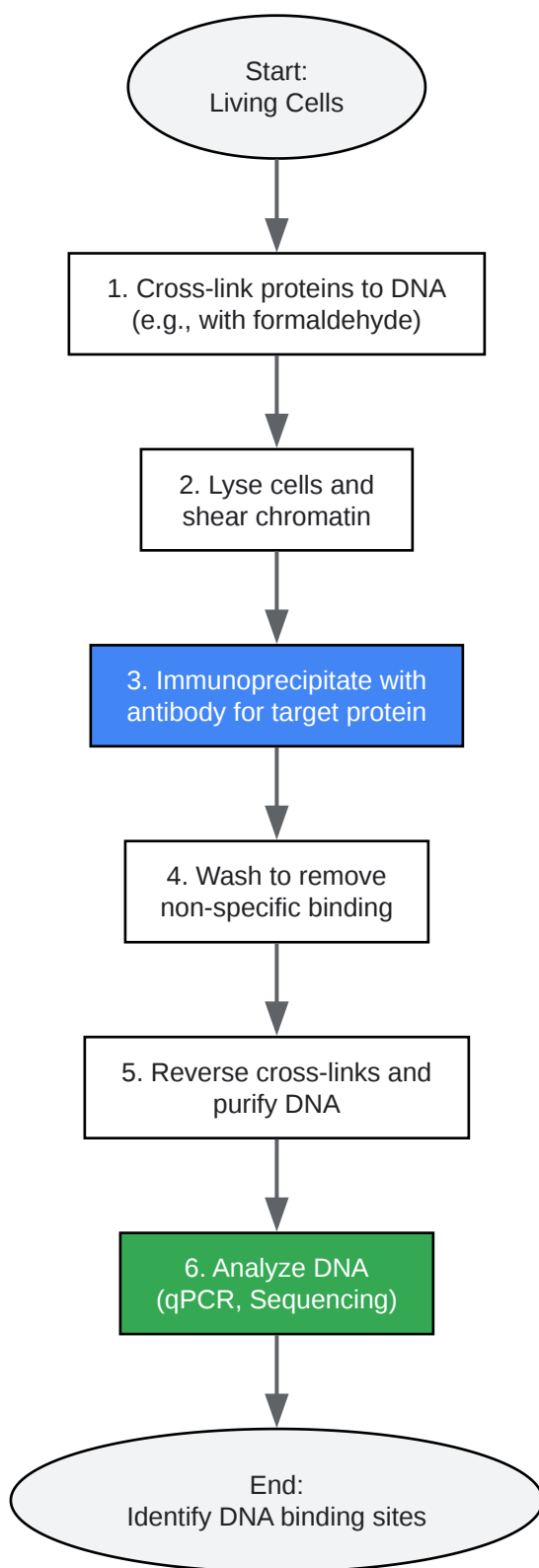
A summary of quantitative data related to MTBP's expression and clinical relevance would be presented here.

Parameter	Cancer Type	Observation	Reference
Co-overexpression with MYC	Breast Cancer	Associated with a reduction in 10-year patient survival compared to MYC overexpression alone.	[1]
Genomic Amplification	Various Human Cancers	Frequently co-amplified with the MYC gene.	[1]

## Experimental Protocols

Detailed methodologies for key experiments used to elucidate the function of MTBP would be provided in this section.

- Objective: To identify proteins that interact with a protein of interest (the "bait").
- Methodology: The original identification of MTBP was through a yeast-two-hybrid screen using Mdm2 as the bait.<sup>[1]</sup> This involves the genetic fusion of the bait protein to a DNA-binding domain (DBD) and potential interacting partners (the "prey") to an activation domain (AD). Interaction between the bait and prey in yeast reconstitutes a functional transcription factor, driving the expression of a reporter gene.
- Objective: To confirm protein-protein interactions in a cellular context.
- Methodology: An antibody targeting a known protein (e.g., MYC) is used to pull it out of a cell lysate. If another protein (e.g., MTBP) is bound to the target, it will be pulled down as well and can be detected by western blotting. This method was used to confirm the interaction between MTBP and MYC.
- Objective: To determine if a protein binds to specific DNA sequences in a cell.
- Methodology: Proteins are cross-linked to DNA in living cells. The chromatin is then sheared, and an antibody against the protein of interest (e.g., MTBP or MYC) is used to immunoprecipitate the protein-DNA complexes. The associated DNA is then purified and identified by sequencing or PCR. This demonstrated the association of MTBP with MYC at gene promoters.<sup>[1]</sup>



[Click to download full resolution via product page](#)

Caption: A generalized workflow for Chromatin Immunoprecipitation (ChIP).

Should the user provide the correct name for "TMCB," a comprehensive and accurate guide will be developed based on available scientific data.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Oncogenic protein MTBP interacts with MYC to promote tumorigenesis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Oncogenic protein MTBP interacts with MYC to promote tumorigenesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Illustrative Template: Biological Role and Function of MTBP]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194547#biological-role-and-function-of-tmcb]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)